

# An In-depth Technical Guide to 1,10-Decanedithiol: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1,10-Decanedithiol

Cat. No.: B1670034

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of **1,10-decanedithiol**. This versatile linear dithiol is a valuable building block in organic synthesis and materials science, with significant applications in the formation of self-assembled monolayers, as a crosslinking agent in polymer chemistry, and as a precursor in the synthesis of various sulfur-containing molecules.

## Core Chemical and Physical Properties

**1,10-Decanedithiol**, also known as decamethylene dimercaptan, is a colorless to pale yellow liquid with a characteristic strong, unpleasant odor. Its bifunctional nature, with a thiol group at each end of a ten-carbon aliphatic chain, dictates its reactivity and utility in a range of chemical transformations.

Table 1: Physical and Chemical Properties of **1,10-Decanedithiol**

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>22</sub> S <sub>2</sub>
Molecular Weight	206.42 g/mol
CAS Number	1191-67-9
Appearance	Colorless to pale yellow liquid/solid
Odor	Strong, stench
Melting Point	~17 °C (62.6 °F)[1]
Boiling Point	171-172 °C (340-342 °F) at 0.5 mmHg
Density	0.95 g/cm <sup>3</sup>
Solubility	Insoluble in water. Soluble in organic solvents.
Refractive Index	1.499

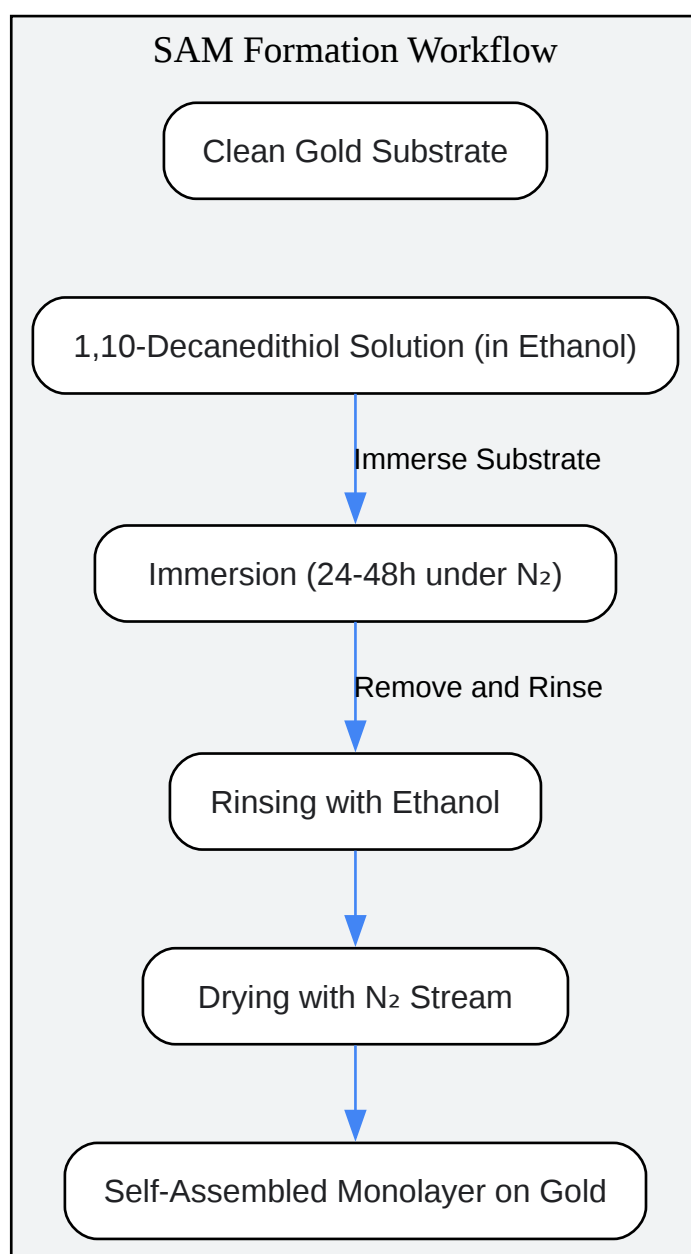
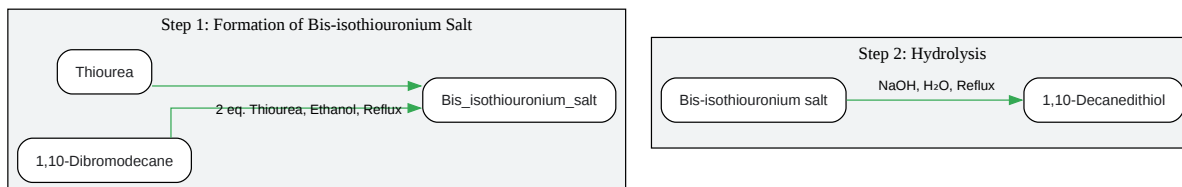
Table 2: Spectroscopic Data for **1,10-Decanedithiol**

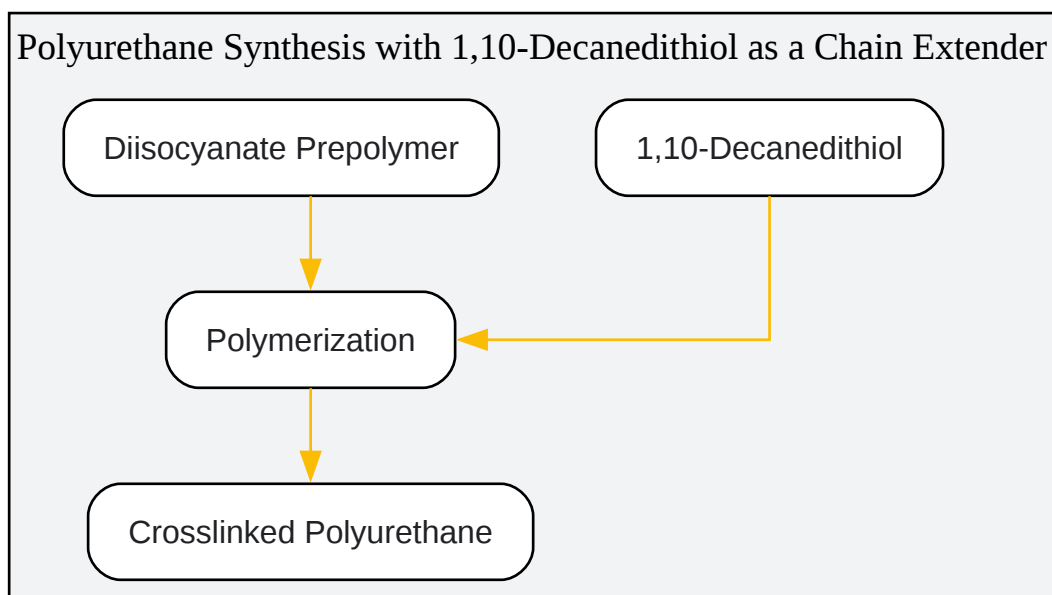
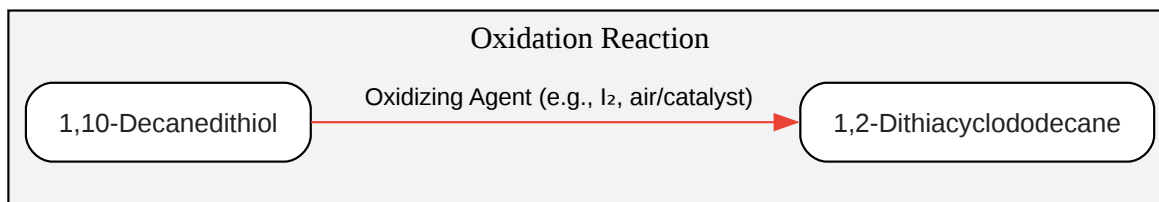
Spectroscopic Technique	Key Data
<sup>1</sup> H NMR	Data available, typically showing signals for -SH protons and the methylene protons of the alkyl chain.
<sup>13</sup> C NMR	Data available, showing characteristic peaks for the carbon atoms in the decane backbone.[2]
FTIR	Characteristic peaks for S-H and C-H stretching.
Mass Spectrometry	Molecular ion peak and fragmentation pattern consistent with the structure.

## Synthesis of 1,10-Decanedithiol

A common and effective method for the synthesis of **1,10-decanedithiol** is the reaction of 1,10-dibromodecane with thiourea, followed by hydrolysis of the resulting bis-isothiuronium salt.

This two-step process provides a reliable route to the desired dithiol.





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## References

- 1. [echemi.com](https://www.benchchem.com) [echemi.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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